

chemical and physical properties of pure chicoric acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chicoric acid*

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An In-depth Technical Guide on the Chemical and Physical Properties of Pure **Chicoric Acid**

Introduction

Chicoric acid, also known as cichoric acid, is a hydroxycinnamic acid and a phenylpropanoid class organic compound found in various plant species.[1] First isolated from chicory (*Cichorium intybus*), it is a derivative of both caffeic acid and tartaric acid.[1][2] It is particularly abundant in *Echinacea purpurea*, dandelion leaves, basil, and lemon balm.[1][3] As a significant bioactive compound, **chicoric acid** is the subject of extensive research for its diverse pharmacological effects, including antiviral, antioxidant, anti-inflammatory, and immunomodulatory properties.[3][4] This technical guide provides a comprehensive overview of the chemical and physical properties of pure **chicoric acid**, details on experimental protocols for its analysis, and visualizations of its interactions and analytical workflows.

Physicochemical Properties

Pure **chicoric acid** is a white, crystalline solid or powder.[2][5] It is an organooxygen compound and is functionally related to a tetracarboxylic acid.[6] The most abundant natural form is the L-isomer, L-**chicoric acid**. [2] It is known to be hygroscopic and can be susceptible to enzymatic degradation.[7][8]

Table 1: General Physicochemical Properties of **Chicoric Acid**

Property	Value	Source(s)
IUPAC Name	(2R,3R)-2,3-Bis{[(2E)-3-(3,4-dihydroxyphenyl)prop-2-enoyl]oxy}butanedioic acid	[1][6]
Synonyms	Cichoric Acid, L-Chicoric Acid, Dicafeoyltartaric Acid	[6][9][10]
CAS Number	70831-56-0 (for L-chicoric acid)	[6][10]
Chemical Formula	C ₂₂ H ₁₈ O ₁₂	[1][6][11]
Molecular Weight	474.37 g/mol (also cited as 474.4 g/mol)	[1][6]
Physical Description	Crystalline solid; White powder	[2][5][6]
Melting Point	200-208 °C	[5][12]
Boiling Point	785.0 ± 60.0 °C (Predicted)	[12]
Density	1.641 ± 0.06 g/cm ³ (Predicted)	[12]
pKa	1.47 ± 0.25 (Predicted)	[12]

Solubility

Chicoric acid's solubility varies significantly depending on the solvent. It is generally soluble in polar organic solvents and hot water but has limited solubility in nonpolar solvents.

Table 2: Solubility of **Chicoric Acid** in Various Solvents

Solvent	Solubility	Source(s)
Dimethylformamide (DMF)	~30 mg/mL	[13]
Dimethyl sulfoxide (DMSO)	~25 mg/mL (also cited as 100 mg/mL)	[13][14]
Ethanol	Soluble	[3][11]
Methanol	Soluble	[3][11]
Acetone	Soluble	[3][11]
Hot Water	Soluble	[3][11]
Water (at room temp.)	Sparingly soluble, ~100 mg/mL (requires sonication)	[12][13]
Ethyl Acetate	Slightly soluble	[3][11]
Ether	Slightly soluble	[3][11]
Chloroform	Insoluble	[3][11]
Benzene	Insoluble	[3][11]

For aqueous buffers, it is recommended to first dissolve **chicoric acid** in an organic solvent like DMF and then dilute with the aqueous buffer.[13]

Spectral Properties

Spectroscopic data is crucial for the identification and quantification of **chicoric acid**.

Table 3: Spectral Data for **Chicoric Acid**

Spectral Method	Key Data Points	Source(s)
UV-Vis Spectroscopy	λ_{max} : 220, 248, 334 nm (also cited as max absorption at 330 nm with a 300 nm shoulder)	[2][13]
Infrared (IR) Spectroscopy	Detailed spectra available in cited literature. Key bands relate to hydroxyl, carbonyl (ester and carboxylic acid), and aromatic ring vibrations.	[2][15][16]
Nuclear Magnetic Resonance (NMR)	^1H -NMR and ^{13}C -NMR spectral data are available in public databases and literature, confirming the structure.	[2][17][18]
Mass Spectrometry (MS)	Fragmentation patterns are well-documented for identification purposes in conjunction with HPLC.	[2][15]

Stability and Degradation

Chicoric acid is highly susceptible to enzymatic degradation, particularly by polyphenol oxidases (PPO) and esterases present in plant materials.[7][19][20] This degradation can occur rapidly during extraction procedures.[2] The stability is influenced by factors such as temperature, pH, and light. Studies show that UV radiation can lead to significant degradation.[21] For preservation in extracts, the addition of antioxidants like ascorbic acid and about 40% ethanol has been shown to maintain stable levels of **chicoric acid** for extended periods.[7][19] When stored as a pure solid, it should be kept desiccated at -20°C .[4]

Experimental Protocols and Methodologies

The analysis of **chicoric acid** involves several key methodologies for its extraction, identification, and quantification.

Extraction from Plant Material

A generalized protocol for extracting **chicoric acid** from plant sources like *Echinacea purpurea* involves:

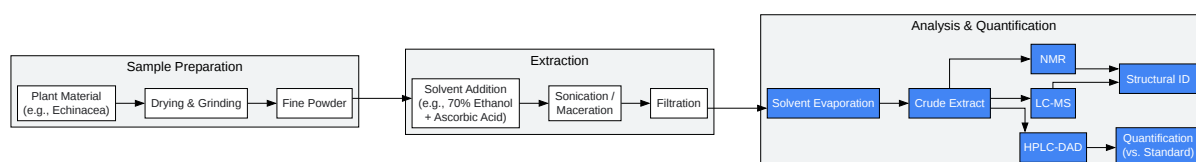
- **Sample Preparation:** Plant material (e.g., leaves, flowers) is harvested, often freeze-dried, and ground into a fine powder to maximize surface area.
- **Solvent Extraction:** The powder is extracted with a suitable solvent. Aqueous ethanol or methanol are commonly used.^[3] To prevent enzymatic degradation during extraction, antioxidants such as ascorbic acid may be added to the solvent.^[7]
- **Extraction Technique:** Maceration, sonication, or pressurized liquid extraction can be employed to enhance efficiency. The mixture is typically agitated for a set period.
- **Filtration and Concentration:** The resulting extract is filtered to remove solid plant debris. The solvent is then removed from the filtrate, often under reduced pressure using a rotary evaporator, to yield a concentrated crude extract.

Identification and Quantification

Several chromatographic techniques are standard for the analysis of **chicoric acid**.^[2]^[15]

- **High-Performance Liquid Chromatography (HPLC):** This is the most common method for quantification. A typical setup involves:
 - **System:** Reversed-phase HPLC (RP-HPLC).
 - **Column:** C18 column.
 - **Mobile Phase:** A gradient of an acidified aqueous solvent (e.g., water with formic or acetic acid) and an organic solvent like acetonitrile or methanol.
 - **Detection:** A Diode Array Detector (DAD) is used to monitor the elution at the characteristic UV absorbance maximum of **chicoric acid** (~330 nm).^[2]
 - **Quantification:** The concentration is determined by comparing the peak area to that of a purified **chicoric acid** standard.

- Thin Layer Chromatography (TLC): TLC is a simpler method used for qualitative analysis and to distinguish between **chicoric acid** isomers, such as L-**chicoric acid** and meso-**chicoric acid**.^[2]
- Mass Spectrometry (MS): When coupled with HPLC (LC-MS), it provides definitive identification by determining the molecular weight and fragmentation pattern of the compound, confirming the peak identity from the HPLC chromatogram.^[15]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H-NMR and ¹³C-NMR are powerful tools for the structural elucidation of purified **chicoric acid**, confirming the connectivity of atoms within the molecule.^[2]



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Caption: Generalized experimental workflow for the extraction and analysis of **chicoric acid**.

Biological Activity and Signaling Pathways

Chicoric acid exhibits a range of biological activities by modulating key cellular signaling pathways. Its antioxidant and anti-inflammatory effects are particularly noteworthy.

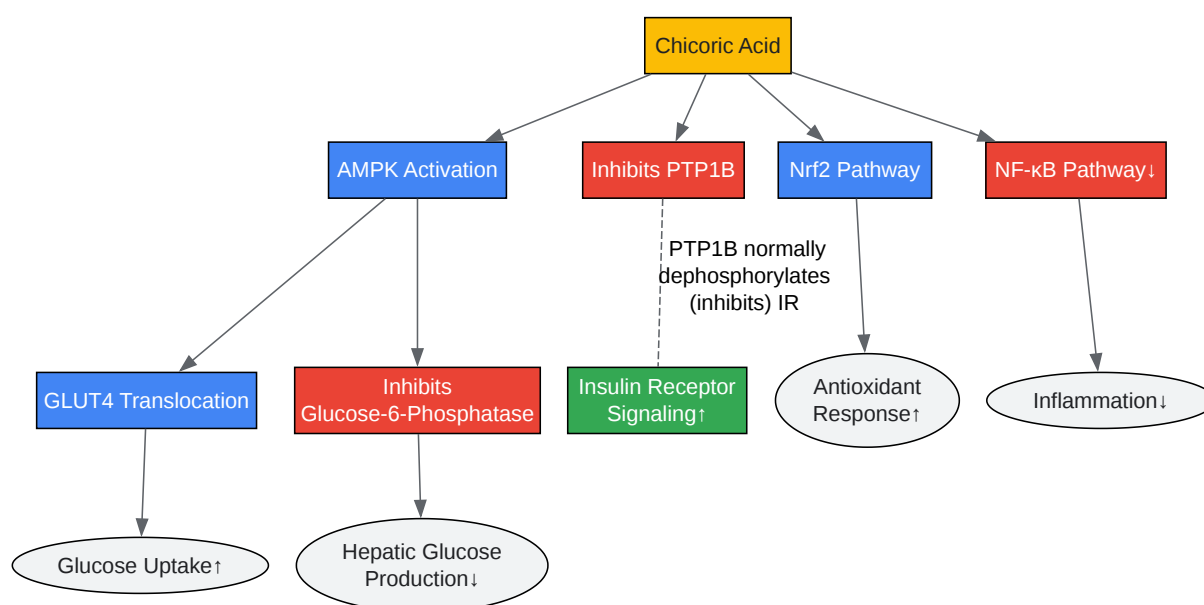
Antioxidant Mechanism

Chicoric acid is a potent antioxidant. Its structure, featuring catechol (3,4-dihydroxyphenyl) groups, allows it to act as a free radical scavenger, protecting cells from oxidative damage. This

activity is central to many of its other biological effects, such as protecting collagen from degradation.[1]

Anti-inflammatory and Metabolic Regulation

Chicoric acid has been shown to influence inflammatory responses and regulate metabolism. It can stimulate the expression of AMP-activated protein kinase (AMPK), a key cellular energy sensor.[4] AMPK activation plays a role in reducing inflammation and improving glucose utilization. For instance, **chicoric acid** can enhance insulin-induced glucose uptake in cells and inhibit glucose-6-phosphate formation, which is beneficial for glycemic control.[4][22] It has also been shown to regulate lipid metabolism.[10]

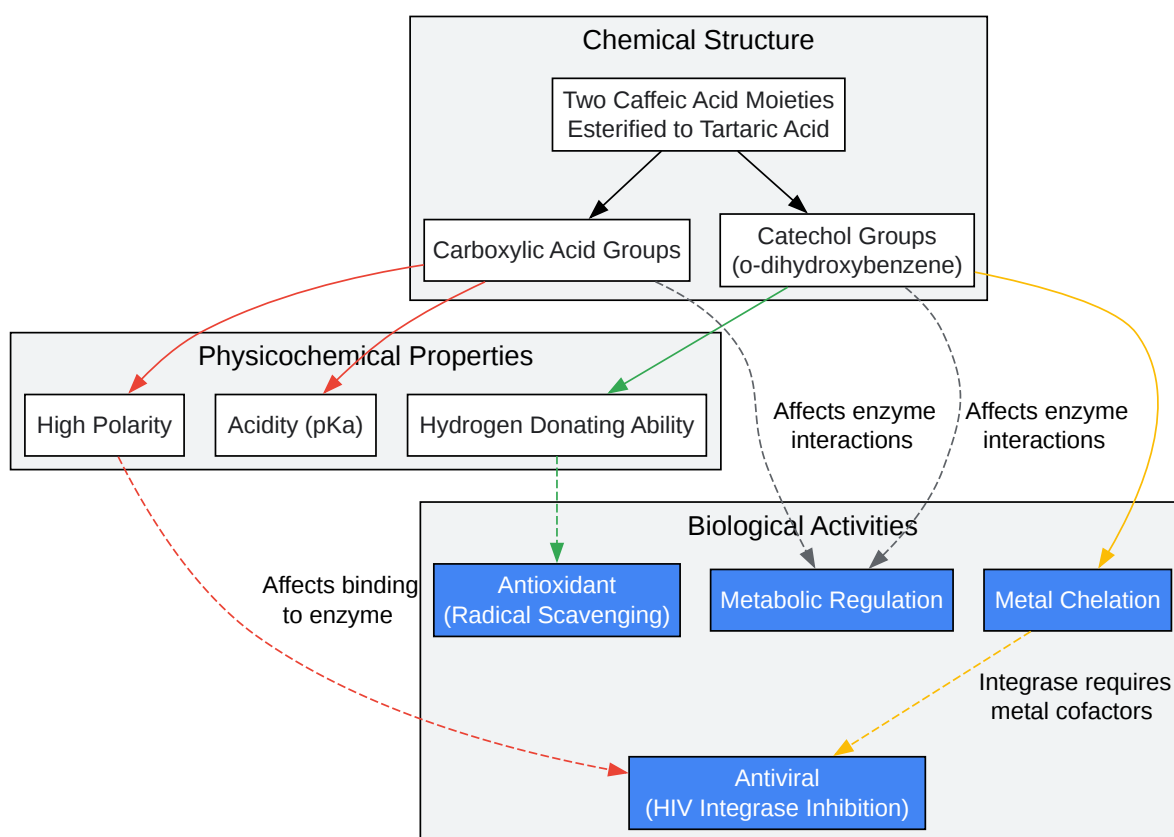


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Caption: Key signaling pathways modulated by **chicoric acid** for metabolic and anti-inflammatory effects.

Antiviral Activity

One of the most studied activities of **chicoric acid** is its inhibition of HIV-1 integrase.[6][10] This enzyme is essential for integrating the viral DNA into the host cell's genome. By inhibiting this step, **chicoric acid** effectively blocks viral replication.[4][10]



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Caption: Logical relationship between **chicoric acid**'s structure and its key biological activities.

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- To cite this document: BenchChem. [chemical and physical properties of pure chicoric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668617#chemical-and-physical-properties-of-pure-chicoric-acid]

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